

(-)-Isocorypalmine: A Technical Guide for Researchers

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Compound of Interest		
Compound Name:	(-)-Isocorypalmine	
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An In-depth Examination of the Chemical Properties, Biological Activity, and Experimental Evaluation of a Promising Dopamine Receptor Ligand.

This technical guide provides a comprehensive overview of **(-)-Isocorypalmine**, an isoquinoline alkaloid with significant potential in drug development, particularly in the context of neurological and psychiatric disorders. This document is intended for researchers, scientists, and professionals in the field of drug discovery and development, offering detailed information on its chemical identity, biological targets, and relevant experimental protocols.

Chemical and Physical Properties

(-)-Isocorypalmine, also known as L-Isocorypalmine or (S)-Tetrahydrocolumbamine, is a natural product isolated from plants of the Corydalis species.[1] Its chemical identity is defined by the following nomenclature and identifiers:



Identifier	Value
IUPAC Name	(13aS)-5,8,13,13a-tetrahydro-3,9,10-trimethoxy-6H-dibenzo[a,g]quinolizin-2-ol
CAS Number	483-34-1[2][3]
Molecular Formula	C20H23NO4[3]
Molecular Weight	341.4 g/mol [3]
Synonyms	L-Isocorypalmine, (S)-Isocorypalmine, Tetrahydrocolumbamine
InChI Key	KDFKJOFJHSVROC-INIZCTEOSA-N

Biological Activity and Quantitative Data

(-)-Isocorypalmine exhibits a distinct pharmacological profile, primarily acting as a ligand for dopamine receptors. It has been identified as a high-affinity partial agonist of D1 and D5 receptors and a moderate-affinity antagonist of D2, D3, and D4 receptors. This dual action makes it a molecule of interest for conditions involving dysregulated dopaminergic neurotransmission, such as cocaine addiction.

Dopamine Receptor Binding Affinities

The binding affinities of **(-)-Isocorypalmine** for human dopamine D1-5 receptors have been determined through competitive radioligand binding assays.

Receptor Subtype	K _i (nM)
Dopamine D ₁	6.2
Dopamine D ₂	41.8
Dopamine D₃	37.3
Dopamine D ₄	77.4
Dopamine D₅	9.5



Functional Activity at Dopamine Receptors

The functional activity of **(-)-Isocorypalmine** has been characterized, revealing its partial agonist activity at D1-like receptors. The potency (EC₅₀) and efficacy (E_{max}) are dependent on the receptor expression levels.

Receptor & Expression Level	EC50 (nM)	E _{max} (% of Dopamine)
Dopamine D1 (High)	39	85%
Dopamine D1 (Moderate)	263	34%

Cytotoxic and Antifungal Activity

In addition to its effects on dopamine receptors, **(-)-Isocorypalmine** has demonstrated cytotoxic effects against several cancer cell lines and antifungal properties.

Activity	Cell Line / Organism	IC50 (μΜ) / MIC (μg/mL)
Cytotoxicity	A549 (Lung Carcinoma)	67.32 μΜ
SKOV3 (Ovarian Cancer)	47.37 μΜ	
SK-MEL-2 (Melanoma)	47.66 μΜ	
HCT15 (Colon Cancer)	67.32 μΜ	_
Antifungal	Candida albicans	40-320 μg/mL
Candida glabrata	40-320 μg/mL	
Candida krusei	40-320 μg/mL	
Candida parapsilosis	40-320 μg/mL	_
Cryptococcus neoformans	40-320 μg/mL	_

Signaling Pathways of (-)-Isocorypalmine

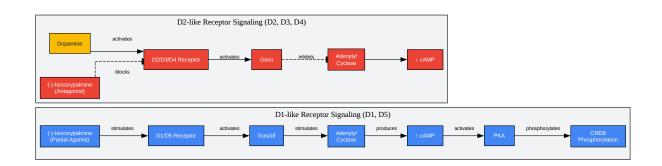


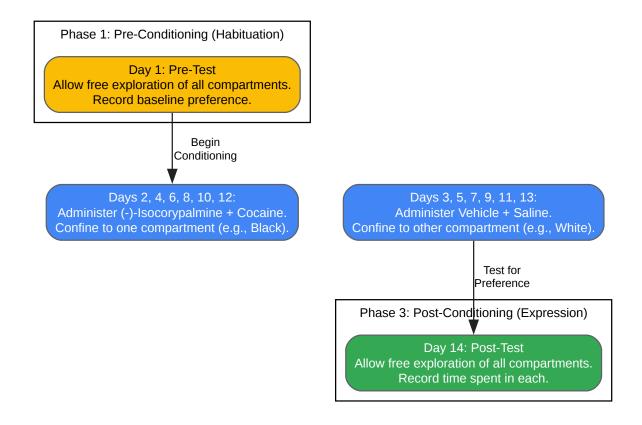




(-)-Isocorypalmine exerts its biological effects by modulating distinct dopamine receptor signaling cascades. As a partial agonist at D1 and D5 receptors, it stimulates the $G\alpha$ s/olf protein pathway, leading to the activation of adenylyl cyclase and a subsequent increase in intracellular cyclic AMP (cAMP). Conversely, as an antagonist at D2, D3, and D4 receptors, it blocks the inhibitory effect of dopamine on adenylyl cyclase, which is mediated by the $G\alpha$ i/o protein.







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